

A Guide to the Spectroscopic Characterization of 4-Methoxyphenyl 4-hydroxybenzoate

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Compound of Interest

Compound Name: 4-Methoxyphenyl 4-hydroxybenzoate

Cat. No.: B1582049

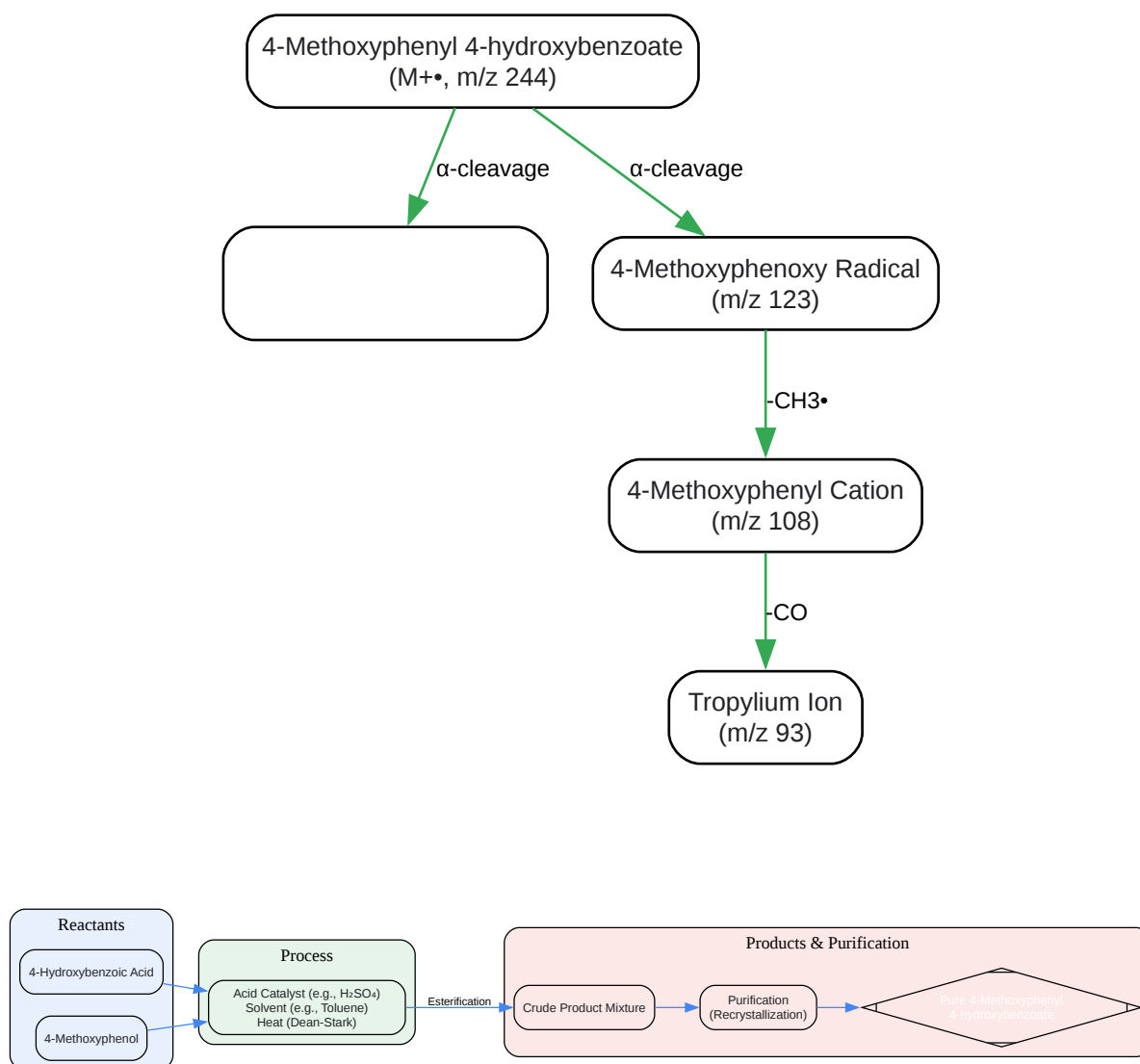
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This technical guide provides an in-depth analysis of the spectroscopic data for **4-Methoxyphenyl 4-hydroxybenzoate** (CAS 50687-62-2), a key aromatic ester. Designed for researchers and professionals in drug development and materials science, this document synthesizes foundational principles with practical, field-proven insights to facilitate the unambiguous identification and characterization of this compound.

Molecular Structure and Spectroscopic Overview

4-Methoxyphenyl 4-hydroxybenzoate is comprised of two key moieties: a 4-hydroxybenzoyl group and a 4-methoxyphenyl group linked by an ester functional group. This structure presents distinct features that are readily elucidated by a combination of spectroscopic techniques. The structural integrity and purity of a sample are paramount, and the methods described herein form a self-validating system for its confirmation.

The molecular formula is $C_{14}H_{12}O_4$, corresponding to a molecular weight of 244.24 g/mol .^{[1][2]} The following diagram illustrates the molecular structure with atomic numbering used for subsequent spectral assignments.



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References

- 1. pschemicals.com [pschemicals.com]

- 2. 4-HYDROXYBENZOIC ACID 4-METHOXYPHENYL ESTER CAS#: 50687-62-2
[amp.chemicalbook.com]
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